

Toxicological Profile of 5-(p-Nitrophenylazo)salicylic Acid: A Technical Guide

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Compound of Interest

Compound Name: Mordant Orange 1

Cat. No.: B1664777

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Abstract

5-(p-Nitrophenylazo)salicylic acid, also known as Alizarin Yellow R, is an azo dye with limited publicly available toxicological data. This guide provides a comprehensive overview of its known toxicological profile based on available safety data sheets and contextualizes potential hazards by examining the toxicology of related compounds, namely azo dyes and aminosalicylates. Due to the scarcity of specific studies on 5-(p-Nitrophenylazo)salicylic acid, this document emphasizes general toxicological principles and theoretical pathways of metabolic activation and toxicity.

Introduction

5-(p-Nitrophenylazo)salicylic acid is a synthetic organic compound characterized by an azo bond (-N=N-) linking a p-nitrophenyl group to a salicylic acid moiety. It is primarily used as a pH indicator.^[1] While specific, in-depth toxicological studies on this particular compound are not readily available in the public domain, its structural components—an azo linkage and a salicylate structure—suggest potential toxicological properties that warrant careful consideration. The toxicology of azo dyes is of particular concern due to their potential for reductive metabolism into potentially carcinogenic aromatic amines.^{[2][3][4]} Furthermore, salicylates and aminosalicylates are known to have various physiological and toxicological effects.^{[5][6][7]} This guide aims to synthesize the available information and provide a

framework for understanding the potential toxicological profile of 5-(p-Nitrophenylazo)salicylic acid.

Physicochemical Properties

A summary of the key physicochemical properties of 5-(p-Nitrophenylazo)salicylic acid and its sodium salt is presented in Table 1. This information is crucial for understanding its potential absorption, distribution, metabolism, and excretion (ADME) profile.

Property	Value	Reference
Chemical Name	2-Hydroxy-5-[(4-nitrophenyl)azo]benzoic acid	[8]
Synonyms	5-(p-Nitrophenylazo)salicylic acid, Alizarin Yellow R, C.I. Mordant Orange 1	[8][9]
CAS Number	2243-76-7 (acid), 1718-34-9 (sodium salt)	[1]
Molecular Formula	C ₁₃ H ₉ N ₃ O ₅	[10]
Molecular Weight	287.23 g/mol	[10]
Appearance	Rust-colored solid (acid), Yellow to orange powder (sodium salt)	[1]
Melting Point	>300 °C (> 572 °F)	
Solubility	Soluble in water and alcohol	[8]

Known Toxicological Data

Direct and detailed toxicological studies on 5-(p-Nitrophenylazo)salicylic acid are limited. The primary source of information is Safety Data Sheets (SDS), which provide a summary of its known hazards.

Hazard Classification

The compound is generally classified as hazardous under the OSHA Hazard Communication Standard.[11][12] The key hazard statements are summarized in Table 2.

Hazard Class	Hazard Statement	GHS Classification	Reference
Acute Toxicity (Oral)	Harmful if swallowed	Category 4	[10]
Eye Irritation	Causes serious eye irritation	Category 2A	[10]

First Aid Measures

Standard first aid measures are recommended in case of exposure[10]:

- Ingestion: Rinse mouth and seek medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice if irritation persists.
- Skin Contact: Wash off with soap and plenty of water.
- Inhalation: Move person into fresh air.

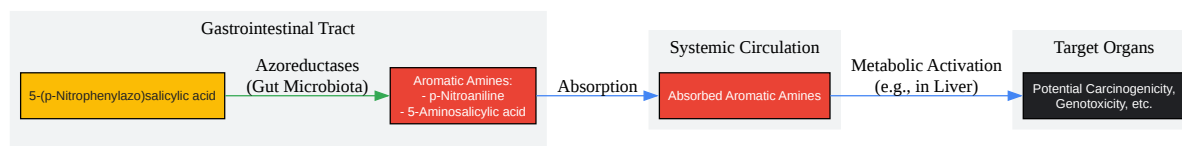
Potential Toxicological Concerns based on Chemical Structure

Given the lack of specific data, a toxicological assessment must consider the properties of its chemical class.

Azo Dye Toxicology: The Role of Metabolism

Azo compounds themselves may have low toxicity. However, the primary toxicological concern arises from their metabolism.[13] Ingested azo dyes can be reduced by intestinal microbiota, leading to the cleavage of the azo bond and the formation of aromatic amines.[2][3] These metabolites can be absorbed and may be carcinogenic.[3][4]

The potential metabolic activation of 5-(p-Nitrophenylazo)salicylic acid is illustrated in the following diagram:



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Caption: Potential metabolic pathway of 5-(p-Nitrophenylazo)salicylic acid.

Toxicology of Aminosalicylates

One of the potential metabolites of 5-(p-Nitrophenylazo)salicylic acid is 5-aminosalicylic acid (5-ASA or mesalamine), a drug used to treat inflammatory bowel disease.[14] While generally well-tolerated, 5-ASA is associated with several side effects, including:

- Interstitial nephritis[5]
- Hepatitis[5]
- Blood dyscrasias[5][7]
- Headache, nausea, and diarrhea[6][14]

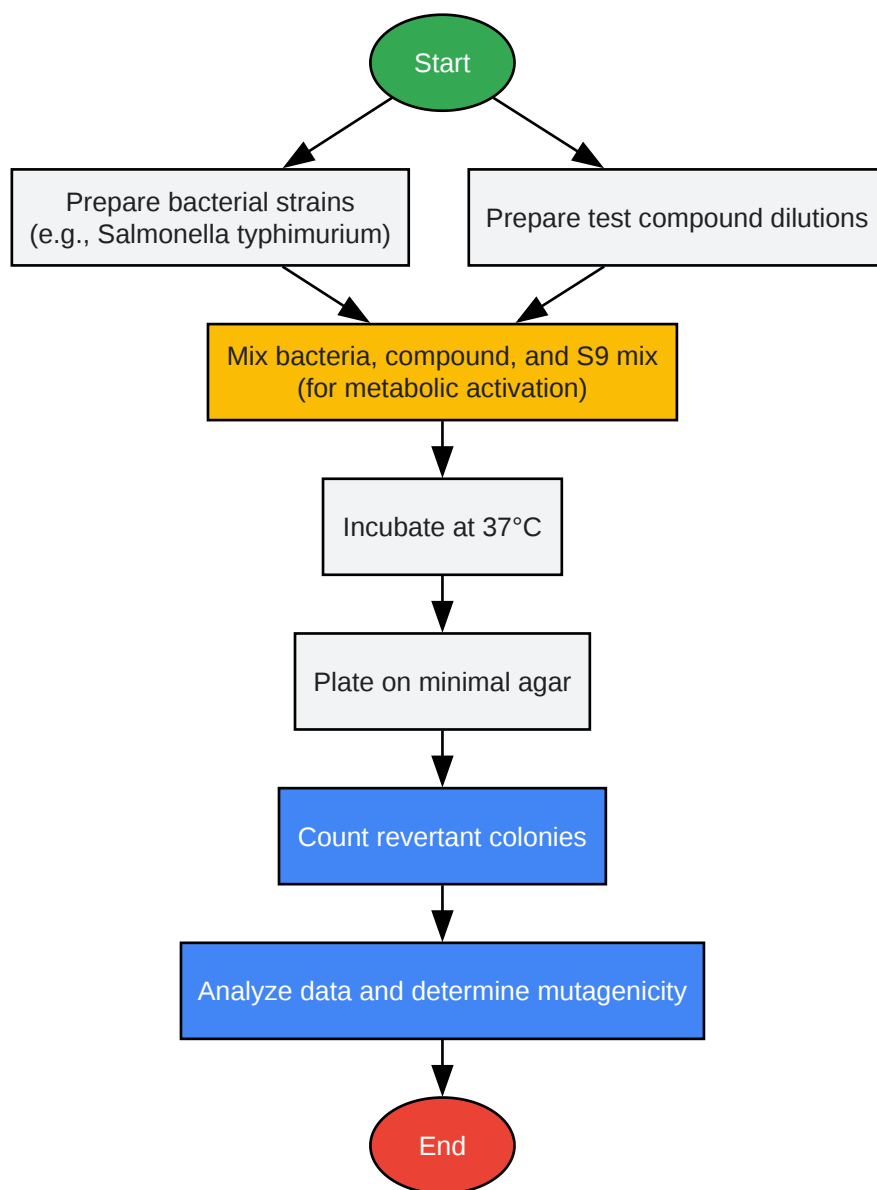
The kidney is a primary target organ for toxicity in animal studies with high doses of mesalamine.[15]

Experimental Protocols for Toxicological Assessment

While no specific experimental data for 5-(p-Nitrophenylazo)salicylic acid is available, the following standard protocols would be essential for a comprehensive toxicological evaluation.

In Vitro Genotoxicity Assay: Ames Test

This bacterial reverse mutation assay is a standard preliminary screen for genotoxicity.

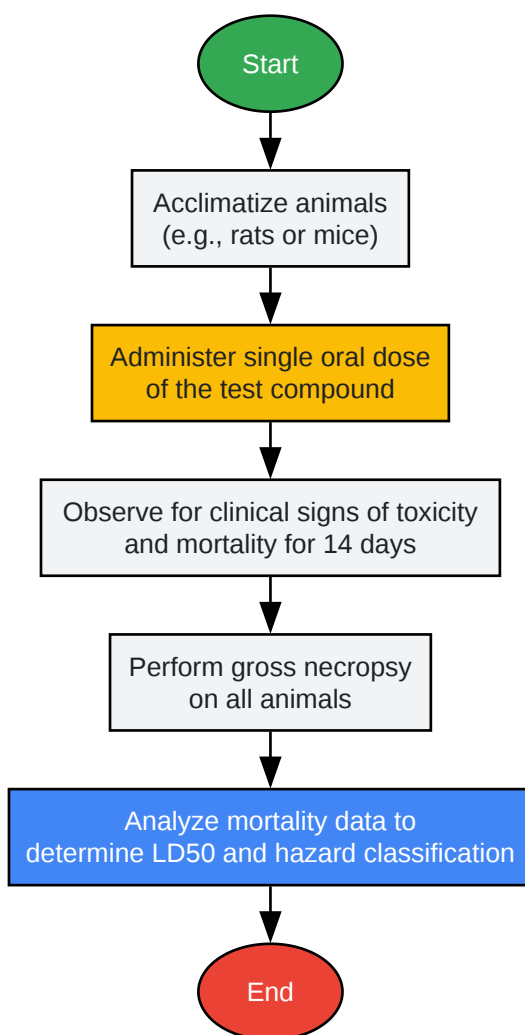


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Caption: General workflow for an Ames test.

In Vivo Acute Oral Toxicity Study (e.g., OECD TG 423)

This study would provide an estimate of the acute toxicity (LD50) of the compound.



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